

# Physical properties of 1,1,2-Trimethoxyethane (boiling point, density)

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## Compound of Interest

Compound Name: 1,1,2-Trimethoxyethane

Cat. No.: B050907

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## Physical Properties of 1,1,2-Trimethoxyethane: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **1,1,2-Trimethoxyethane** (CAS No. 24332-20-5), a versatile organic compound utilized in various chemical syntheses. This document outlines its boiling point and density, along with generalized experimental protocols for their determination, to support laboratory research and development activities.

### Core Physical Properties

**1,1,2-Trimethoxyethane**, also known as methoxyacetaldehyde dimethyl acetal, is a colorless liquid. Its physical characteristics are crucial for its handling, application in chemical reactions, and purification processes.

### Data Summary

The reported values for the boiling point and density of **1,1,2-Trimethoxyethane** exhibit some variation across different sources, which may be attributable to different measurement conditions and sample purity. A summary of these properties is presented below.

Physical Property	Value	Conditions
Boiling Point	126 °C	At standard atmospheric pressure.[1][2]
56-59 °C	At reduced pressure (56 mmHg or 56 Torr).[3][4][5][6]	
Density	0.96 g/mL	Specific Gravity at 20/20 °C.[1][2]
0.932 g/mL	At 25 °C.[3][4][7]	

## Experimental Protocols

While specific experimental procedures for determining the physical properties of **1,1,2-Trimethoxyethane** are not readily available in the public domain, standardized methods are routinely employed for such characterizations. The following sections describe generalized protocols based on established methodologies.

### Determination of Boiling Point

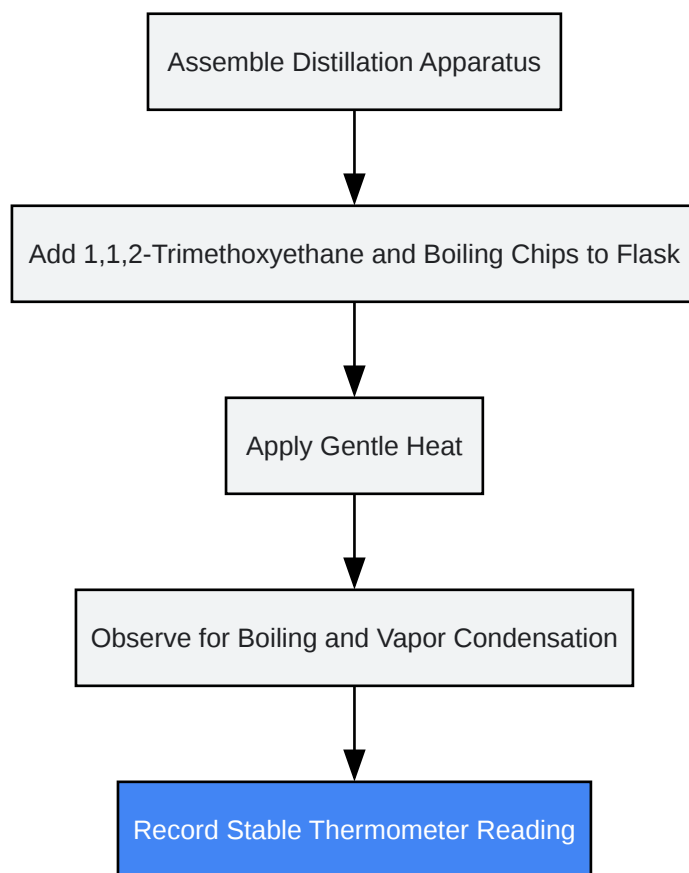
The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. Distillation is a common method for this determination.

Methodology:

- **Apparatus Setup:** A distillation apparatus is assembled, consisting of a distillation flask, a condenser, a receiving flask, and a calibrated thermometer.
- **Sample Preparation:** A measured volume of **1,1,2-Trimethoxyethane** is placed in the distillation flask along with boiling chips to ensure smooth boiling.
- **Heating:** The flask is gently heated. As the liquid boils, the vapor rises and enters the condenser.
- **Temperature Reading:** The thermometer bulb is positioned in the vapor path, below the side arm of the distillation flask, to accurately measure the temperature of the vapor in equilibrium with the boiling liquid.

- **Data Recording:** The temperature at which the liquid is actively boiling and a steady stream of distillate is collected is recorded as the boiling point. For measurements at reduced pressure, a vacuum pump is connected to the apparatus, and the pressure is monitored with a manometer.

#### Logical Workflow for Boiling Point Determination



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Caption: Generalized workflow for the experimental determination of boiling point.

## Determination of Density

Density is the mass of a substance per unit volume. It is typically measured using a pycnometer or a digital density meter.

Methodology using a Pycnometer:

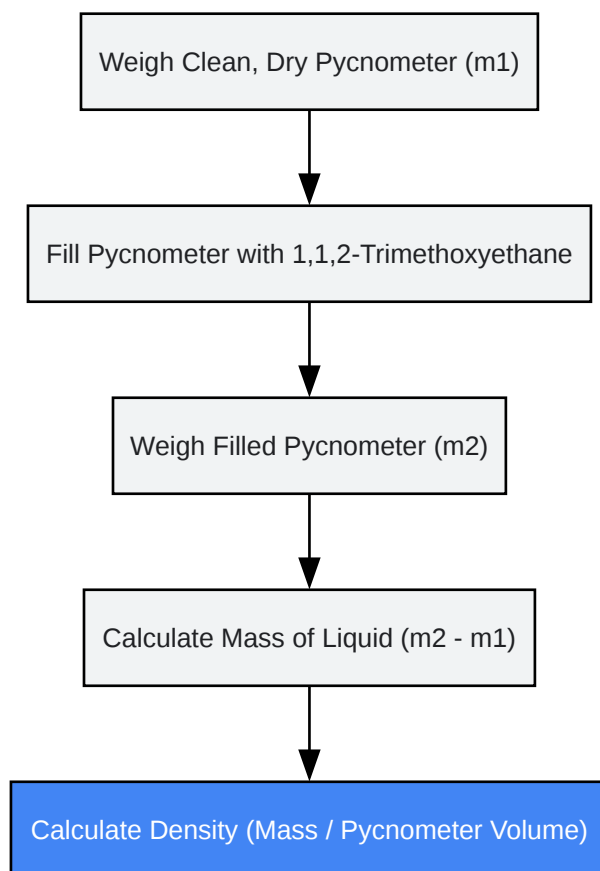
- Preparation: A clean, dry pycnometer of a known volume is weighed accurately.
- Sample Filling: The pycnometer is filled with **1,1,2-Trimethoxyethane**, ensuring no air bubbles are trapped. The temperature of the sample is recorded.
- Weighing: The filled pycnometer is weighed.
- Calculation: The mass of the liquid is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer. The density is then calculated by dividing the mass of the liquid by the known volume of the pycnometer.

#### Methodology using a Digital Density Meter:

Modern digital density meters often utilize an oscillating U-tube.

- Calibration: The instrument is calibrated using a reference standard of known density, such as dry air and distilled water.
- Sample Injection: A small sample of **1,1,2-Trimethoxyethane** is injected into the measuring cell.
- Measurement: The instrument measures the change in the oscillation frequency of the U-tube caused by the sample and calculates the density. The temperature is precisely controlled and recorded.

#### Logical Workflow for Density Determination (Pycnometer Method)



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